Spectroscopic Data of 2-Phenoxybenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*2-Phenoxybenzoic acid*
CAS No.:	*2243-42-7*
Cat. No.:	*B1217955*

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Introduction

2-Phenoxybenzoic acid ($C_{13}H_{10}O_3$, Mol. Wt. 214.22 g/mol) is an aromatic carboxylic acid with a flexible ether linkage, positioning it as a key precursor and internal standard in various scientific fields.[1] Its applications range from the synthesis of anti-inflammatory and anticonvulsant agents to its use in quantifying pyrethroid metabolites in environmental and biological samples.[1] Accurate structural confirmation and purity assessment are paramount, necessitating a comprehensive understanding of its spectroscopic signature.

This guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-phenoxybenzoic acid**. It is designed for researchers and drug development professionals, offering not just raw data, but the underlying principles and experimental causality behind the interpretation and acquisition of these spectra.

Molecular Structure and Numbering

A clear understanding of the molecular structure is essential for interpreting spectroscopic data. The numbering scheme used throughout this guide for the assignment of NMR signals is presented below.

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Caption: Molecular structure and numbering of **2-Phenoxybenzoic acid**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is a cornerstone technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

^{1}H NMR Data Summary

The following data were obtained in deuterated chloroform ($CDCl_3$) at 400 MHz.

Chemical Shift (δ) ppm	Multiplicity	Assignment
~11.0	Singlet (broad)	-COOH (H9)
8.13	Doublet of Doublets	H6
7.47	Multiplet	H4
7.38	Multiplet	H3', H5'
7.19	Multiplet	H4'
7.06	Multiplet	H2', H6'
6.89	Doublet of Doublets	H3

Note: Specific multiplicities and coupling constants can vary slightly based on solvent and spectrometer resolution. The assignments are based on typical aromatic substitution patterns and coupling.

Interpretation and Mechanistic Insights

- Carboxylic Acid Proton (H9): The proton of the carboxylic acid is highly deshielded, appearing as a broad singlet around 11.0 ppm. Its broadness is a result of hydrogen bonding and chemical exchange with trace amounts of water in the solvent.

- Aromatic Protons (Benzoic Acid Ring):

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- H6: This proton is ortho to the electron-withdrawing carbonyl group, causing it to be the most downfield signal of the aromatic protons at ~8.13 ppm.
- H3: This proton is ortho to the electron-donating phenoxy group, resulting in a significant upfield shift to ~6.89 ppm.

- Aromatic Protons (Phenoxy Ring): The protons on the unsubstituted phenoxy ring (H2' to H6') appear in the typical aromatic region of 7.0-7.4 ppm. Their signals are often complex multiplets due to overlapping spin systems.

Experimental Protocol: ^{1}H NMR Spectroscopy

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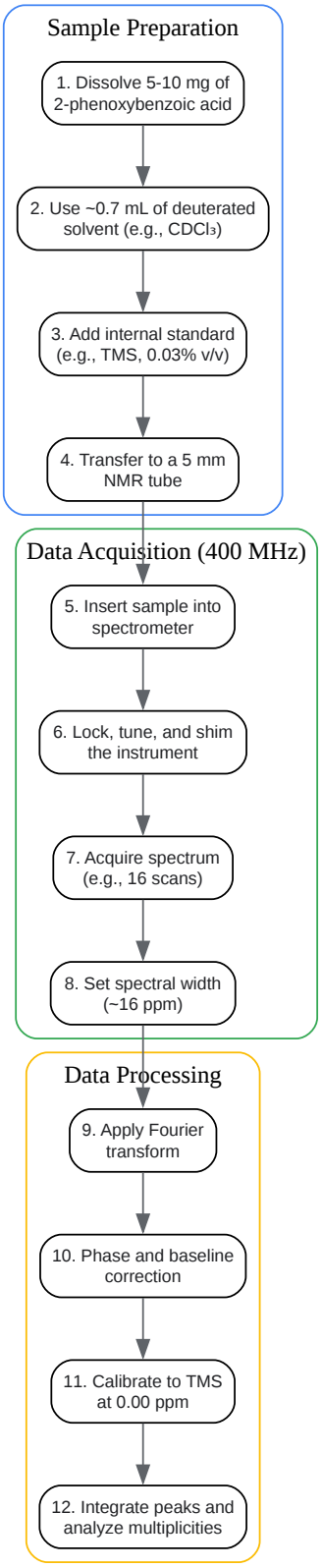

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Caption: Standard workflow for acquiring a ^{1}H NMR spectrum.

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^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR provides critical information on the carbon skeleton of a molecule. Due to the low natural abundance of the ^{13}C isotope, spectra are typically acquired with proton decoupling, resulting in a spectrum of singlets where each unique carbon environment produces a distinct peak.

^{13}C NMR Data Summary (Predicted/Typical)

While a fully assigned spectrum from a single, authoritative source is not readily available, the expected chemical shifts can be reliably predicted based on established substituent effects and data from analogous structures.[1][2]

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Chemical Shift (δ) ppm	Assignment (Carbon)	Rationale
~165-170	C7 (-COOH)	Carbonyl carbon, highly deshielded by two oxygen atoms.[3]
~155-160	C2	Aromatic carbon bonded to the electron-donating ether oxygen.
~150-155	C1'	Aromatic carbon of the phenoxy ring bonded to the ether oxygen.
~130-135	C4, C6	Aromatic CH carbons influenced by their position relative to substituents.
~120-130	C3', C4', C5'	Aromatic CH carbons of the phenoxy ring.
~115-125	C1, C3, C5	Aromatic carbons influenced by ortho/para directing groups.
~115-120	C2', C6'	Aromatic CH carbons ortho to the ether linkage on the phenoxy ring.

Interpretation and Mechanistic Insights

- Carbonyl Carbon (C7): The carboxylic acid carbon is the most deshielded, appearing far downfield (>165 ppm) due to the strong electron-withdrawing effect of the two adjacent oxygen atoms.[3]

- Quaternary Carbons (C1, C2, C1'): The signals for carbons that are not attached to any protons (C1, C2, C1') are typically weaker in intensity compared to protonated carbons. Their chemical shifts are highly dependent on the electronic nature of the attached substituents. The carbons attached to the ether oxygen (C2 and C1') are significantly deshielded.

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- Aromatic CH Carbons: The remaining nine CH carbons of the two aromatic rings appear in the 115-135 ppm range. Precise assignment without advanced 2D NMR techniques (like HSQC/HMBC) is challenging, but the general regions are predictable.

Experimental Protocol: ^{13}C NMR Spectroscopy

The protocol is similar to that for ^{1}H NMR, with key differences in acquisition parameters.

- Sample Preparation: Prepare a more concentrated sample (20-50 mg in ~0.7 mL of deuterated solvent) to compensate for the low natural abundance of ^{13}C.
- Instrument Setup: Lock, tune, and shim the instrument as per the ^{1}H NMR protocol.
- Acquisition: Use a proton-decoupled pulse program (e.g., zgpg30). A larger number of scans (e.g., 1024 or more) is required to achieve an adequate signal-to-noise ratio. The spectral width should be set to ~240 ppm.
- Processing: Fourier transform, phase, and baseline correct the spectrum. Calibrate the solvent peak (e.g., $CDCl_3$ at 77.16 ppm) to reference the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of specific bonds. It is an excellent tool for identifying the presence of key functional groups.

IR Data Summary

The spectrum is typically acquired as a solid sample using a KBr pellet or an Attenuated Total Reflectance (ATR) accessory.[4]

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
3300-2500	Strong, Very Broad	O-H Stretch	Carboxylic Acid
~3060	Medium	C-H Stretch	Aromatic
~1685	Strong, Sharp	C=O Stretch	Carboxylic Acid (dimer)
~1600, ~1480	Medium-Strong	C=C Stretch	Aromatic Ring
~1240	Strong	C-O-C Stretch	Aryl Ether (asymmetric)
~1290	Medium	C-O Stretch	Carboxylic Acid
950-900	Medium, Broad	O-H Bend	Carboxylic Acid (out-of-plane)
750	Strong	C-H Bend	Ortho-disubstituted ring

Interpretation and Mechanistic Insights

- O-H Stretch: The most prominent feature of a carboxylic acid is the extremely broad absorption band from 3300 to 2500 cm^{-1}, which is due to the strong hydrogen bonding in the carboxylic acid dimer.
- C=O Stretch: A strong, sharp peak around 1685 cm^{-1} confirms the presence of the carbonyl group.[1] Its position is characteristic of an aromatic carboxylic acid participating in hydrogen bonding.
- C-O-C Stretch: The strong absorption around 1240 cm^{-1} is characteristic of the asymmetric C-O-C stretching of the aryl ether linkage, a key identifying feature of the molecule.
- Fingerprint Region (<1500 cm^{-1}): This region contains a complex pattern of signals, including C-O stretching and C-H bending vibrations. The strong peak around 750 cm^{-1} is highly indicative of the ortho-disubstitution pattern on the benzoic acid ring.

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Experimental Protocol: ATR-FTIR Spectroscopy

- Background Scan: Ensure the ATR crystal (e.g., diamond) is clean and acquire a background spectrum of the empty accessory.
- Sample Application: Place a small amount of the solid **2-phenoxybenzoic acid** powder onto the crystal.
- Apply Pressure: Lower the press arm to ensure firm contact between the sample and the ATR crystal.
- Acquisition: Collect the sample spectrum (e.g., averaging 32 scans) over a range of 4000-400 cm^{-1}.
- Processing: The software automatically ratios the sample scan against the background to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that ionizes molecules and separates them based on their mass-to-charge ratio (m/z), providing information on molecular weight and structural fragments.

MS Data Summary (Electron Ionization)

The following data is characteristic of an Electron Ionization (EI) mass spectrum.

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m/z	Relative Intensity (%)	Assignment
214	~50	$[M]^{+\cdot}$ (Molecular Ion)
197	~5	$[M - OH]^+$
169	~2	$[M - COOH]^+$
121	100	$[M - C_6H_5O]^+$ or $[M - COOH - CO]^+$ (Base Peak)
93	~10	$[C_6H_5O]^+$
77	~10	$[C_6H_5]^+$

Interpretation and Fragmentation Pathway

The fragmentation of organic molecules under high-energy EI conditions follows predictable pathways, often driven by the formation of stable ions or the loss of stable neutral molecules.

- Molecular Ion ($[M]^{+\cdot}$): The peak at m/z 214 confirms the molecular weight of the compound.
- Loss of Hydroxyl Radical: The ion at m/z 197 corresponds to the loss of a hydroxyl radical (·OH) from the carboxylic acid group.
- Formation of the Base Peak: The most intense peak (base peak) at m/z 121 is a common feature in ortho-substituted benzoic acids. It can be attributed to the loss of the phenoxy radical ($\cdot OC_6H_5$, 93 Da), though other pathways may contribute.
- Other Fragments: The peak at m/z 93 corresponds to the phenoxy cation, and the peak at m/z 77 is the characteristic phenyl cation.

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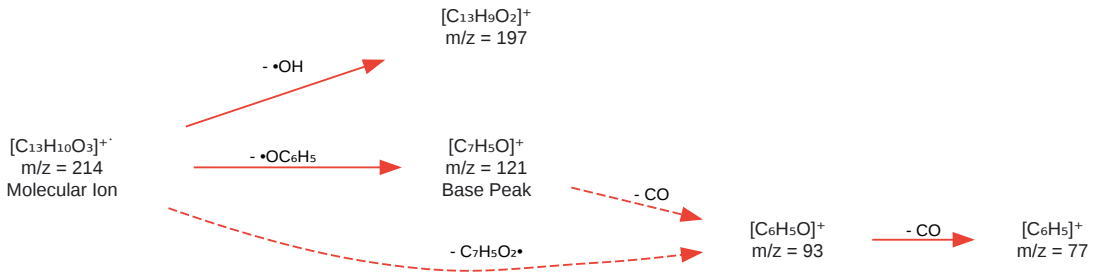

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Caption: Proposed EI fragmentation pathway for **2-Phenoxybenzoic acid**.

Experimental Protocol: GC-MS (EI)

- Sample Preparation: Prepare a dilute solution of the analyte (~1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- GC Method:
  - Injector: Set to 250°C. Inject 1 µL of the sample.
  - Column: Use a standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm).
  - Oven Program: Start at 100°C, hold for 1 minute, then ramp to 280°C at 20°C/min and hold for 5 minutes.
- MS Method:
  - Ion Source: Electron Ionization (EI) at 70 eV. Set source temperature to 230°C.
  - Mass Analyzer: Scan from m/z 40 to 400.
- Data Analysis: Identify the chromatographic peak for **2-phenoxybenzoic acid** and analyze the corresponding mass spectrum.

Conclusion

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The combination of NMR, IR, and MS provides a definitive spectroscopic fingerprint for **2-phenoxybenzoic acid**. ^{1}H and ^{13}C NMR confirm the carbon-hydrogen framework and the specific substitution pattern. IR spectroscopy provides unequivocal evidence for the key carboxylic acid and aryl ether functional groups. Finally, mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns that aid in structural verification. Together, these techniques provide a robust analytical toolkit for the unambiguous identification and quality control of this important chemical compound.

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